

An In-depth Technical Guide to 3-Methylbutanohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylbutanohydrazide

Cat. No.: B1361399

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylbutanohydrazide**, including its chemical identity, spectral data, and a detailed experimental protocol for its synthesis. This information is crucial for researchers and professionals involved in chemical synthesis, analysis, and drug development.

Chemical Identity

Identifier	Value
Chemical Name	3-Methylbutanohydrazide
CAS Number	24310-18-7
Molecular Formula	C ₅ H ₁₂ N ₂ O
Molecular Weight	116.16 g/mol
Synonyms	Isovaleric acid hydrazide, Isovalerohydrazide, 3-Methylbutanoic acid hydrazide

Spectral Data

While specific experimental spectra for **3-Methylbutanohydrazide** are not widely available in public databases, the following tables outline the expected spectral characteristics based on its

chemical structure and data from analogous compounds. These predicted values serve as a reference for the identification and characterization of **3-Methylbutanohydrazide**.

¹H NMR (Proton Nuclear Magnetic Resonance)

Proton	Chemical Shift (δ, ppm)	Multiplicity	Integration
-CH ₃ (isopropyl)	~ 0.9	Doublet	6H
-CH- (isopropyl)	~ 2.1	Multiplet	1H
-CH ₂ -	~ 2.0	Doublet	2H
-NH-	~ 8.5 (broad)	Singlet	1H
-NH ₂	~ 4.2 (broad)	Singlet	2H

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Carbon	Chemical Shift (δ, ppm)
-CH ₃ (isopropyl)	~ 22
-CH- (isopropyl)	~ 25
-CH ₂ -	~ 45
C=O (carbonyl)	~ 175

IR (Infrared) Spectroscopy

Functional Group	Wavenumber (cm ⁻¹)	Intensity
N-H Stretch (amine)	3350 - 3250	Strong, Broad
C-H Stretch (alkane)	2960 - 2870	Strong
C=O Stretch (amide I)	1680 - 1630	Strong
N-H Bend (amide II)	1640 - 1550	Medium

Mass Spectrometry

Fragment	m/z (Mass-to-Charge Ratio)	Comment
[M] ⁺	116	Molecular Ion
[M - NH ₂] ⁺	100	Loss of amino group
[M - CONHNH ₂] ⁺	57	Loss of hydrazide group (isobutyl fragment)
[C ₃ H ₇] ⁺	43	Isopropyl fragment

Experimental Protocol: Synthesis of 3-Methylbutanohydrazide

This section details a standard laboratory procedure for the synthesis of **3-Methylbutanohydrazide** from ethyl 3-methylbutanoate.

Reaction Scheme:

Caption: A schematic overview of the synthesis process for **3-Methylbutanohydrazide**.

- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylbutanohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361399#3-methylbutanohydrazide-cas-number-and-spectral-data\]](https://www.benchchem.com/product/b1361399#3-methylbutanohydrazide-cas-number-and-spectral-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com